

# "ENPP3 inhibitor 1" interference with assay reagents

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## Compound of Interest

Compound Name: ENPP3 Inhibitor 1

Cat. No.: B15578112

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## Technical Support Center: ENPP3 Inhibitor 1

Welcome to the Technical Support Center for **ENPP3 Inhibitor 1**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for experiments involving this selective inhibitor.

## Frequently Asked Questions (FAQs)

Q1: What is **ENPP3 Inhibitor 1** and what are its key properties?

**ENPP3 Inhibitor 1** is a selective small molecule inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase 3 (ENPP3). It exhibits significantly higher potency for ENPP3 compared to other ectonucleotidases like ENPP1, making it a valuable tool for studying the specific roles of ENPP3 in various biological processes.[1] ENPP3 is an enzyme involved in the hydrolysis of extracellular nucleotides, such as ATP, and plays a role in cancer progression and allergic responses.[2]

Summary of **ENPP3 Inhibitor 1** Properties:

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>14</sub> F <sub>3</sub> NO <sub>5</sub> S	[1]
Molecular Weight	437.39 g/mol	[1]
IC <sub>50</sub> (ENPP3)	0.15 µM	[1]
IC <sub>50</sub> (ENPP1)	41.4 µM	[1]
Appearance	Solid	[1]

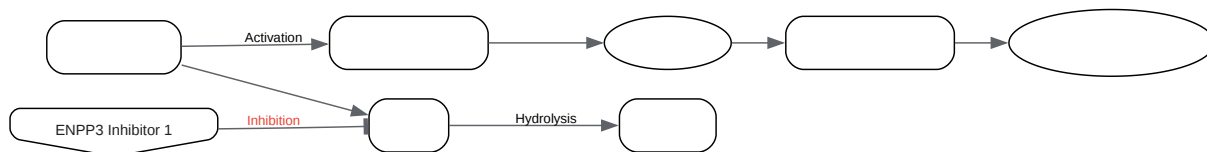
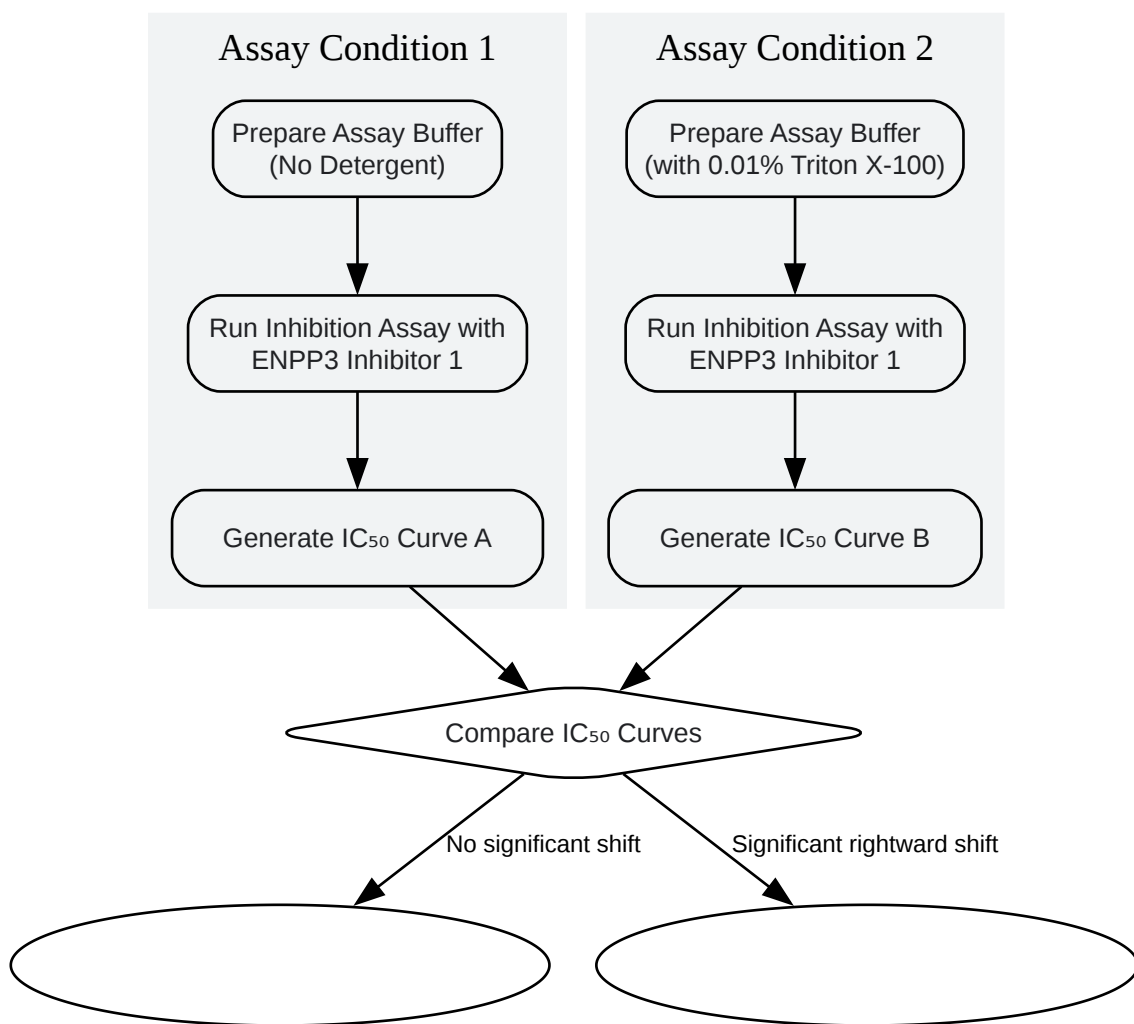
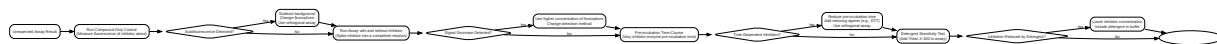
## Q2: What are the potential mechanisms of assay interference for a small molecule like **ENPP3 Inhibitor 1**?

Small molecules can interfere with biochemical and cell-based assays through several mechanisms, potentially leading to misleading results.[3][4] Understanding these potential interferences is crucial for accurate data interpretation.

- **Light-Based Interference:**
  - **Autofluorescence:** The compound itself may fluoresce at the excitation and emission wavelengths used in fluorescence-based assays, leading to a false-positive signal.[3]
  - **Fluorescence Quenching:** The inhibitor might absorb the light emitted by the assay's fluorophore, resulting in a false-negative signal.[3]
- **Chemical Reactivity:** The inhibitor could react with assay components, such as the enzyme, substrate, or detection reagents.[3][5]
- **Colloidal Aggregation:** At higher concentrations, some small molecules form aggregates that can non-specifically inhibit enzymes by sequestering them.[3]
- **Chelation:** The compound might chelate essential metal ions required for enzyme activity.[3]

## Q3: How can I determine if **ENPP3 Inhibitor 1** is interfering with my assay?

A systematic approach is recommended to identify potential assay artifacts. This involves a series of control experiments and data analysis techniques.



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